

Allyl cyclohexyloxyacetate molecular weight and formula

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Compound of Interest

Compound Name: **Allyl cyclohexyloxyacetate**

Cat. No.: **B1266723**

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An In-depth Technical Guide on **Allyl Cyclohexyloxyacetate**

This guide provides an overview of the fundamental physicochemical properties of **allyl cyclohexyloxyacetate**, a compound of interest for researchers, scientists, and professionals in drug development and fragrance chemistry.

Core Molecular Data

Allyl cyclohexyloxyacetate is a colorless to pale yellowish liquid recognized for its strong, fruity, and green-herbal fragrance reminiscent of galbanum.^{[1][2]} It is utilized in fragrance compositions for various toiletries and household products.^{[1][2]}

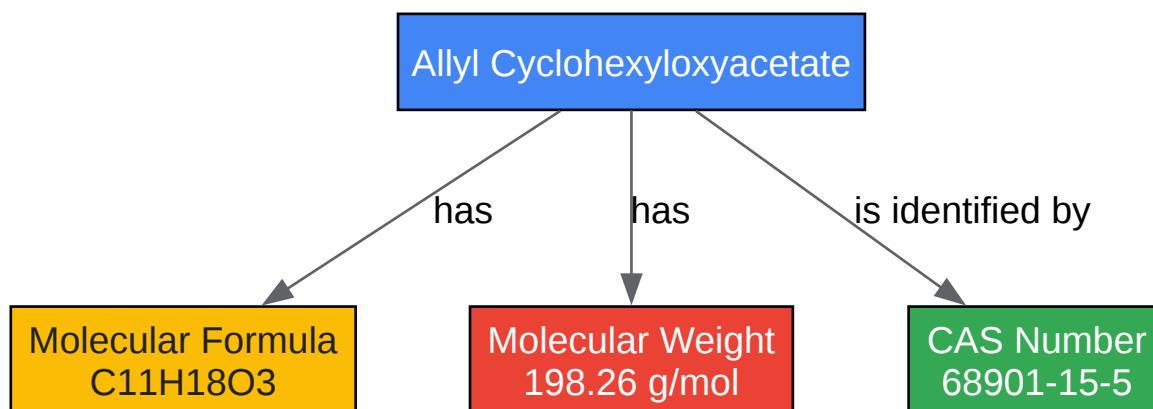
The key molecular identifiers and properties are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C11H18O3	[1] [3] [4] [5] [6]
Molecular Weight	198.26 g/mol	[1] [3] [4] [5]
CAS Number	68901-15-5	[1] [3] [5] [6]
EINECS Number	272-657-3	[1] [6]
Appearance	Colorless to yellowish liquid	[3]
Boiling Point	283 °C	[1]
Density	1.016 g/cm³	[1]
Flash Point	>100 °C	[1]
Water Solubility	1.655 g/L at 20°C	[1]

Note: Slight variations in reported values may exist across different data sources.

Logical Relationship of Compound Properties

The following diagram illustrates the relationship between the compound's identity and its fundamental chemical properties.



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Core properties of **Allyl Cyclohexyloxyacetate**.

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References

- 1. Allyl cyclohexyloxyacetate CAS#: 68901-15-5 [m.chemicalbook.com]
- 2. Allyl cyclohexyloxyacetate | 68901-15-5 [chemicalbook.com]
- 3. chemimpex.com [chemimpex.com]
- 4. Allyl cyclohexyloxyacetate | C11H18O3 | CID 111727 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scent.vn [scent.vn]
- 6. allyl (cyclohexyloxy)acetate | 68901-15-5 [chemnet.com]
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